

Inter-Laboratory Comparison of N-Nitroso-Clozapine Quantification: A Methodological Guide

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Compound of Interest

Compound Name: *N-nitroso-clozapine*

CAS No.: 156632-03-0

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Disclaimer: As of the generation of this document, publicly available data from a formal inter-laboratory comparison or proficiency testing program specifically for **N-nitroso-clozapine** could not be located. The following guide is a hypothetical comparison designed to illustrate the expected performance of common analytical methods and provide a framework for researchers. The experimental data presented is simulated based on typical performance characteristics of validated LC-MS/MS methods for nitrosamine impurities and related pharmaceutical compounds.

The presence of nitrosamine impurities, such as **N-nitroso-clozapine**, in pharmaceutical products is a significant safety concern due to their classification as probable human carcinogens.[1] Regulatory bodies worldwide, including the FDA and EMA, mandate stringent control and monitoring of these impurities.[2][3] Consequently, robust and reliable analytical methods for their quantification are essential. Inter-laboratory comparison studies are critical for assessing the reproducibility and comparability of data generated by different laboratories using various analytical procedures.

This guide provides a comparative overview of hypothetical results from an inter-laboratory study on the quantification of **N-nitroso-clozapine** in a clozapine active pharmaceutical ingredient (API) matrix. It details the experimental protocols used and summarizes the performance data to aid researchers, scientists, and drug development professionals in their analytical endeavors.

Hypothetical Study Design

A simulated inter-laboratory study was designed involving three distinct laboratories (Lab A, Lab B, and Lab C). Each laboratory received a homogenized clozapine API sample spiked with a known concentration of **N-nitroso-clozapine** (50 ng/g). The laboratories were tasked with quantifying the impurity using their in-house, validated analytical methods.

Data Presentation: Quantitative Results Summary

The following tables summarize the quantitative performance data from the three hypothetical participating laboratories.

Table 1: Quantification of **N-Nitroso-Clozapine** in Spiked Clozapine API

Laboratory	Analytical Method	Mean Reported Concentration (ng/g)	Recovery (%)
Lab A	UPLC-MS/MS	48.5	97.0
Lab B	HPLC-MS/MS	51.2	102.4
Lab C	HPLC-MS/MS (Alternative Column)	47.9	95.8

Nominal Spiked Concentration = 50 ng/g

Table 2: Method Validation and Performance Parameters

Laboratory	Linearity (r ²)	LOQ (ng/g)	LOD (ng/g)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=18)
Lab A	>0.998	1.0	0.3	3.04	4.94
Lab B	>0.997	2.0	0.6	4.50	6.07
Lab C	>0.999	1.5	0.5	3.80	5.50

LOQ: Limit of Quantification; LOD: Limit of Detection; %RSD: Percent Relative Standard Deviation.

Experimental Protocols

The following are the detailed methodologies employed by the participating laboratories in this hypothetical study.

Protocol 1: Lab A - UPLC-MS/MS Method

- Sample Preparation (Protein Precipitation & Extraction):
 - Accurately weigh 100 mg of the clozapine API sample into a 15 mL centrifuge tube.
 - Add 5.0 mL of methanol containing the internal standard (e.g., **N-nitroso-clozapine-d4**).
 - Vortex vigorously for 1 minute to dissolve the sample.[\[4\]](#)
 - Centrifuge the solution at 4500 rpm for 10 minutes.
 - Filter the supernatant through a 0.22 µm PVDF syringe filter into an amber autosampler vial for analysis.[\[5\]](#)
- Chromatographic Conditions:
 - System: UPLC System.
 - Column: ACQUITY UPLC BEH C18 (50 mm x 2.1 mm, 1.7 µm).[\[6\]](#)

- Mobile Phase A: 0.1% Formic Acid in Water.[5]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.[5]
- Flow Rate: 0.40 mL/min.[6]
- Gradient: Start at 5% B, hold for 0.5 min, ramp to 95% B over 3.0 min, hold for 1.0 min, return to 5% B and re-equilibrate for 1.5 min.
- Column Temperature: 40 °C.
- Injection Volume: 5 µL.
- Mass Spectrometry Conditions:
 - System: Triple Quadrupole Mass Spectrometer (TQ-S).
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Hypothetical MRM Transitions:
 - **N-nitroso-clozapine**: Precursor Ion > Product Ion (e.g., m/z 356.1 > 270.1).
 - Internal Standard (IS): Precursor Ion > Product Ion (e.g., m/z 360.1 > 274.1).
 - Collision energies and other source parameters were optimized for maximum signal intensity.

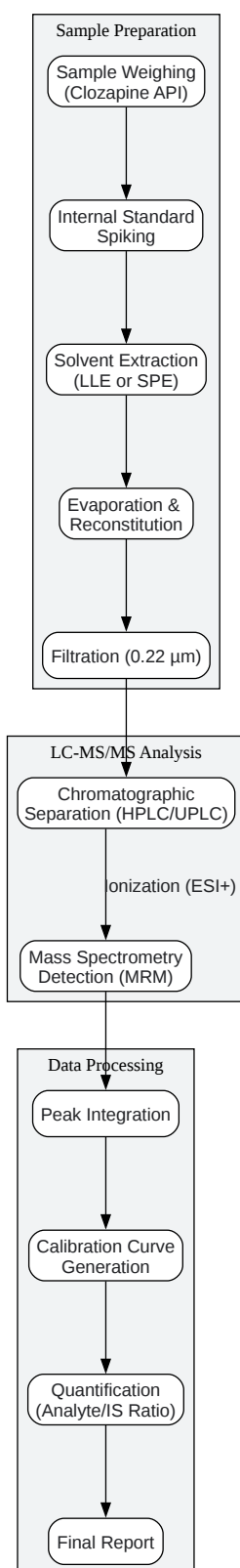
Protocol 2: Lab B & C - HPLC-MS/MS Method

- Sample Preparation (Liquid-Liquid Extraction):
 - Accurately weigh 100 mg of the clozapine API sample into a 15 mL centrifuge tube.
 - Add 5 mL of water to dissolve the sample, then add 50 µL of internal standard solution.
 - Add 5 mL of Dichloromethane (DCM), cap, and vortex for 5 minutes for extraction.

- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Transfer the lower organic layer (DCM) to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40 °C.
- Reconstitute the residue in 1.0 mL of the mobile phase and transfer to an amber autosampler vial.^[7]
- Chromatographic Conditions:
 - System: HPLC System.
 - Column (Lab B): C18 Column (100 mm x 2.1 mm, 1.8 µm).^[5]
 - Column (Lab C): Phenyl Column (150 mm x 2.0 mm, 3 µm).
 - Mobile Phase A: 10 mM Ammonium Acetate, pH 5.
 - Mobile Phase B: Methanol.
 - Flow Rate: 0.30 mL/min.
 - Gradient: A suitable gradient to ensure separation from matrix components.
 - Column Temperature: 35 °C.
 - Injection Volume: 10 µL.
- Mass Spectrometry Conditions:
 - System: Triple Quadrupole Mass Spectrometer.
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - Hypothetical MRM Transitions: Similar transitions as Lab A, optimized for the specific instrument.

Visualized Experimental Workflow

The following diagrams illustrate the general workflow and logical relationships in the quantification of **N-nitroso-clozapine**.



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Caption: General workflow for **N-nitroso-clozapine** quantification by LC-MS/MS.



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Caption: Logical pathway for addressing nitrosamine impurity risks in pharmaceuticals.

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